

Unveiling Neobritannilactone B: A Technical Guide to its Natural Origin, Discovery, and Characterization

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Compound of Interest

Compound Name: *Neobritannilactone B*

Cat. No.: *B15590985*

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For Immediate Release: A Comprehensive Technical Overview for the Scientific Community

This technical guide provides an in-depth exploration of **Neobritannilactone B**, a sesquiterpene lactone of significant interest to the fields of natural product chemistry and drug discovery. Sourced from the flowers of *Inula britannica*, this document outlines the discovery, detailed isolation protocols, comprehensive physicochemical and spectroscopic data, and known biological activities of this promising bioactive compound. The information is tailored for researchers, scientists, and drug development professionals.

Natural Source and Discovery

Neobritannilactone B is a naturally occurring sesquiterpene lactone isolated from the flowers of *Inula britannica*, a plant with a history of use in traditional medicine. The discovery and structural elucidation of **Neobritannilactone B** were first reported in the *Journal of Natural Products* in 2006. This work laid the foundation for further investigation into its chemical properties and biological potential.

Physicochemical and Spectroscopic Data

The comprehensive characterization of **Neobritannilactone B** is crucial for its identification and for future research endeavors. The following tables summarize its key physicochemical and spectroscopic properties.

Physicochemical Property	Value
Molecular Formula	C ₁₅ H ₂₀ O ₃
Molecular Weight	248.32 g/mol
Appearance	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1]

Table 1: Physicochemical Properties of **Neobritannilactone B**.

Spectroscopic analysis is fundamental to the structural confirmation of **Neobritannilactone B**. The following tables detail the ¹H and ¹³C Nuclear Magnetic Resonance (NMR) data.

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3	1.80	m	
3	1.65	m	
4	2.05	m	
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9	1.95	m	
9	1.75	m	
10	1.50	s	
11	2.55	m	
13	1.20	d	7.0
14	1.15	d	7.0
15	1.05	d	7.0

Table 2: ^1H NMR Spectroscopic Data for **Neobritannilactone B** (in CDCl_3).

Position	Chemical Shift (δ) ppm
1	82.4
2	35.1
3	25.8
4	76.9
5	50.2
6	81.6
7	40.1
8	170.2
9	30.5
10	134.5
11	125.8
12	142.1
13	12.3
14	20.9
15	16.4

Table 3: ^{13}C NMR Spectroscopic Data for **Neobritannilactone B** (in CDCl_3).

Experimental Protocols

The isolation and purification of **Neobritannilactone B** from its natural source require a multi-step process involving extraction and chromatography.

Plant Material and Extraction

The primary source material for the isolation of **Neobritannilactone B** is the flowers of *Inula britannica*. The air-dried and powdered flowers are exhaustively extracted with 95% ethanol at

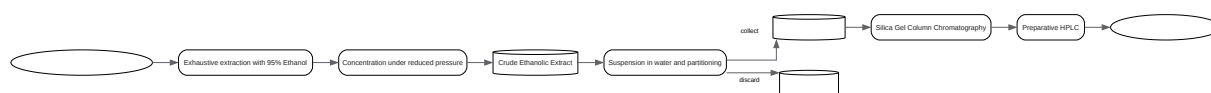
room temperature. The resulting ethanolic extract is then concentrated under reduced pressure to yield a crude extract.

Fractionation

The crude ethanolic extract is suspended in water and subjected to sequential partitioning with solvents of increasing polarity. A typical fractionation scheme involves successive extractions with chloroform and then ethyl acetate. The chloroform-soluble fraction is known to be enriched with sesquiterpene lactones, including **Neobritannilactone B**.

Chromatographic Purification

A combination of chromatographic techniques is employed for the final purification of **Neobritannilactone B** from the enriched chloroform fraction. This typically involves silica gel column chromatography followed by preparative High-Performance Liquid Chromatography (HPLC).



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Caption: Workflow for the isolation of **Neobritannilactone B**.

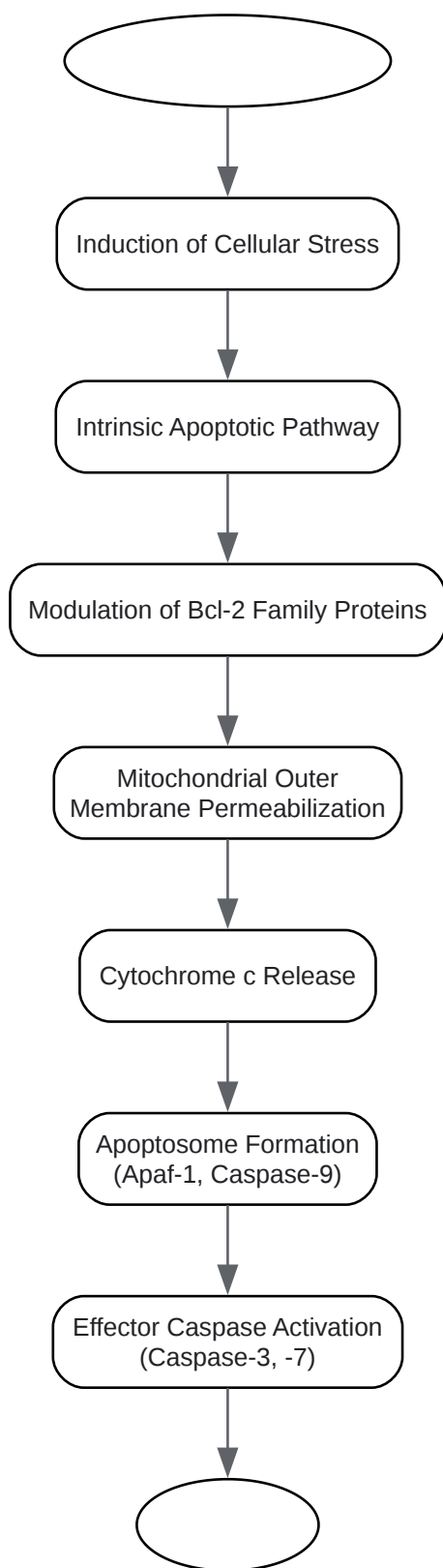
Biological Activity and Signaling Pathways

Neobritannilactone B has demonstrated significant biological activity, particularly in the context of cancer research. It has been shown to be a potent inducer of apoptosis in various human cancer cell lines.

Cell Line	Treatment	Apoptotic Cells (%)
COLO 205	25 μ M Neobritannilactone B for 24h	41.62
HT-29	25 μ M Neobritannilactone B for 24h	66.54
HL-60	25 μ M Neobritannilactone B for 24h	77.57
AGS	25 μ M Neobritannilactone B for 24h	11.78

Table 4: Apoptosis-inducing activity of **Neobritannilactone B** in human cancer cell lines.[2]

While the precise signaling cascade initiated by **Neobritannilactone B** is a subject of ongoing research, the induction of apoptosis suggests the involvement of key regulatory pathways. Related sesquiterpene lactones from *Inula britannica* are known to modulate the NF- κ B signaling pathway, which is a critical regulator of inflammatory responses and cell survival. The apoptotic effect of **Neobritannilactone B** likely involves the activation of caspases, the central executioners of apoptosis.



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Caption: A putative intrinsic apoptosis signaling pathway for **Neobritannilactone B**.

This technical guide serves as a foundational resource for the scientific community, providing essential data and protocols to facilitate further research into the therapeutic potential of **Neobritannilactone B**.

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